

Personal protective equipment for handling O-7460

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Compound of Interest

Compound Name: O-7460

Cat. No.: B571607

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Essential Safety and Handling Guide for O-7460

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **O-7460** (CAS: 1572051-31-0), a selective inhibitor of diacylglycerol lipase alpha (DAGL α).

Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity. **O-7460** is formally known as 2-[(fluoromethylphosphinyloxy)-1-[(1-methylethoxy)methyl]ethyl ester, 9Z-octadecenoic acid. It is often supplied as a solution in methyl acetate.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **O-7460**.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove material should be selected based on the solvent if O-7460 is in solution.
Skin and Body Protection	Laboratory coat. For larger quantities or significant splash risk, chemical-resistant apron or coveralls are recommended.
Respiratory Protection	Not typically required if handled in a well-ventilated area or a chemical fume hood. Use a NIOSH-approved respirator if aerosols may be generated.

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential to maintain the stability of **O-7460** and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep containers tightly closed when not in use.
- Use non-sparking tools and explosion-proof equipment if handling large quantities, especially if in a flammable solvent.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is typically -20°C.
- Store away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is mandatory for a safe laboratory environment.

Spill Response:

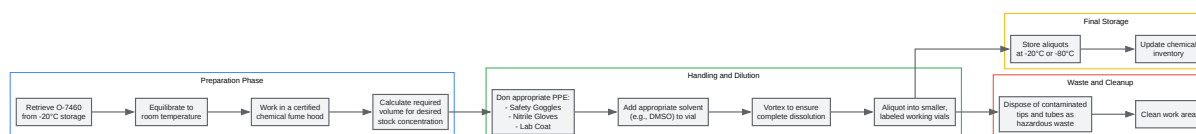
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials, such as sawdust.
- Collect: Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

Disposal:

- Dispose of unused **O-7460** and any contaminated materials as hazardous waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.
- Do not dispose of down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for preparing a stock solution of **O-7460** for an in vitro experiment, emphasizing safety checkpoints.

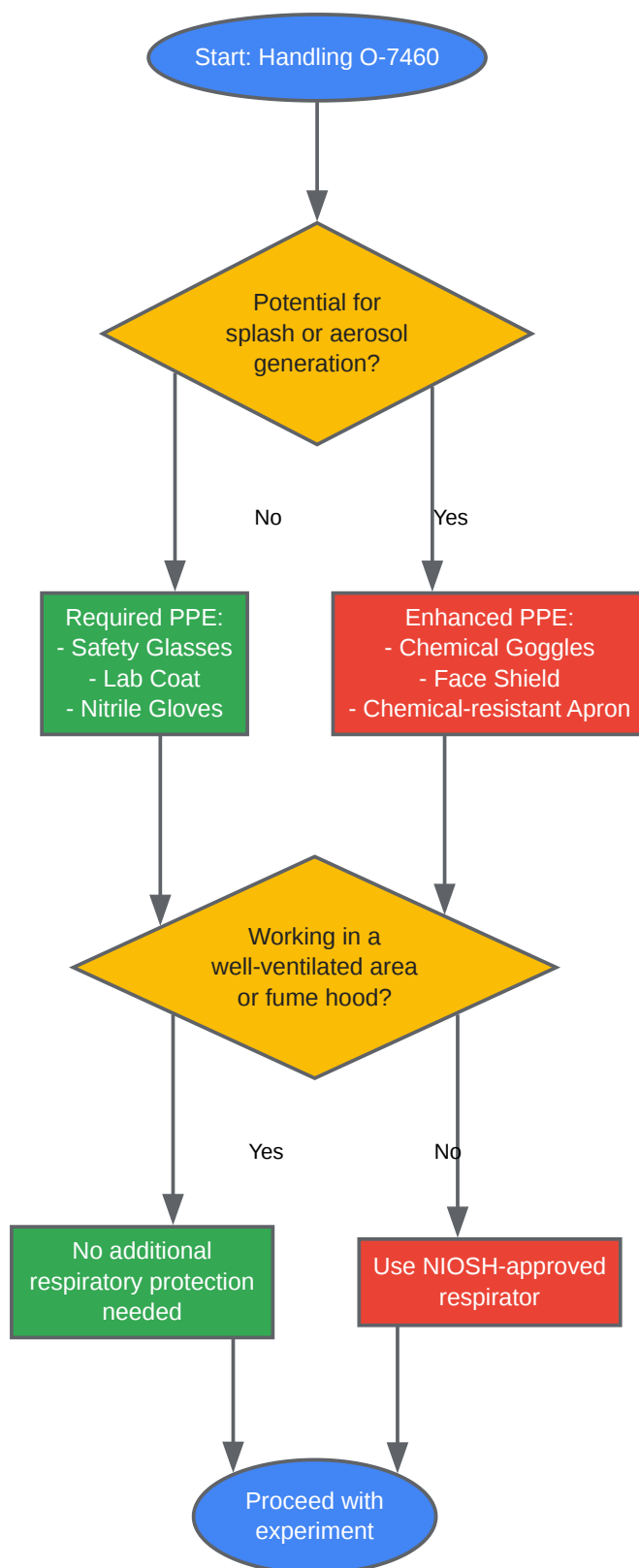


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Workflow for preparing **O-7460** stock solution.

Personal Protective Equipment Selection Logic

The selection of appropriate PPE is based on a risk assessment of the planned experimental procedures. The following diagram outlines the decision-making process.



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Decision diagram for selecting appropriate PPE.

- To cite this document: BenchChem. [Personal protective equipment for handling O-7460]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b571607#personal-protective-equipment-for-handling-o-7460]

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